

Physical properties like boiling point and density of (S)-propane-1,2-diol

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Compound of Interest

Compound Name: (S)-propane-1,2-diol

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An In-Depth Technical Guide to the Physical Properties of (S)-propane-1,2-diol

This technical guide provides a comprehensive overview of the key physical properties of **(S)-propane-1,2-diol**, also known as (S)-propylene glycol. The information is intended for researchers, scientists, and professionals in drug development who require accurate and detailed data for their work. This document includes a summary of quantitative data, detailed experimental protocols for determining these properties, and a logical workflow diagram for the characterization of such a chemical substance.

Physical Properties of (S)-propane-1,2-diol

(S)-propane-1,2-diol is a viscous, colorless liquid that is nearly odorless and has a faintly sweet taste. It is a chiral compound and the (S)-enantiomer of propane-1,2-diol. It is miscible with a wide range of solvents, including water, acetone, and chloroform.

Summary of Quantitative Data

The following table summarizes the key physical properties of **(S)-propane-1,2-diol** based on data from various chemical suppliers and databases.

Property	Value	Conditions	Citations
Boiling Point	186-188 °C	at 765 mmHg	[1][2][3][4]
187.3 °C	[5]		
Density	1.036 g/mL	at 20 °C	[2][3][4]
1.04 g/mL	at 25 °C	[1]	
Molecular Weight	76.09 g/mol	[6]	
Melting Point	-60 °C	[5][7]	
Refractive Index	n _{20/D} 1.432	[2][3][4]	
Optical Rotation	[α] _{20/D} +16.5°	neat	

Experimental Protocols

While specific experimental reports for the determination of the physical properties of **(S)-propane-1,2-diol** are not publicly available, the following sections describe detailed, standard methodologies for measuring the boiling point and density of a liquid chemical such as **(S)-propane-1,2-diol**.

Determination of Boiling Point by Ebulliometry

This method involves heating the liquid to its boiling point and measuring the temperature of the vapor that is in equilibrium with the boiling liquid.

Apparatus:

- Round-bottom flask
- Heating mantle
- Reflux condenser
- Thermometer (calibrated)
- Boiling chips

- Clamps and stand

Procedure:

- Place a small volume (e.g., 10-15 mL) of **(S)-propane-1,2-diol** into a clean, dry round-bottom flask.
- Add a few boiling chips to the flask to ensure smooth boiling.
- Set up the apparatus for distillation, with the flask in the heating mantle and the reflux condenser attached vertically above the flask.
- Insert a calibrated thermometer through the condenser, ensuring the thermometer bulb is positioned so that the top of the bulb is level with the bottom of the side-arm of the distillation head. This ensures the thermometer measures the temperature of the vapor, not the liquid.
- Begin heating the sample gently with the heating mantle.
- Observe the liquid as it begins to boil and a ring of condensing vapor rises up the flask.
- The boiling point is the temperature at which the vapor temperature stabilizes while the liquid is actively boiling and the condensate is returning to the flask.^{[8][9]}
- Record the stable temperature reading from the thermometer as the boiling point.
- Record the atmospheric pressure at the time of the measurement, as boiling point is pressure-dependent.

Determination of Density using a Pycnometer

A pycnometer is a flask with a specific, accurately known volume, used to determine the density of a liquid with high precision.

Apparatus:

- Pycnometer (e.g., 10 mL or 25 mL)
- Analytical balance (accurate to ± 0.0001 g)

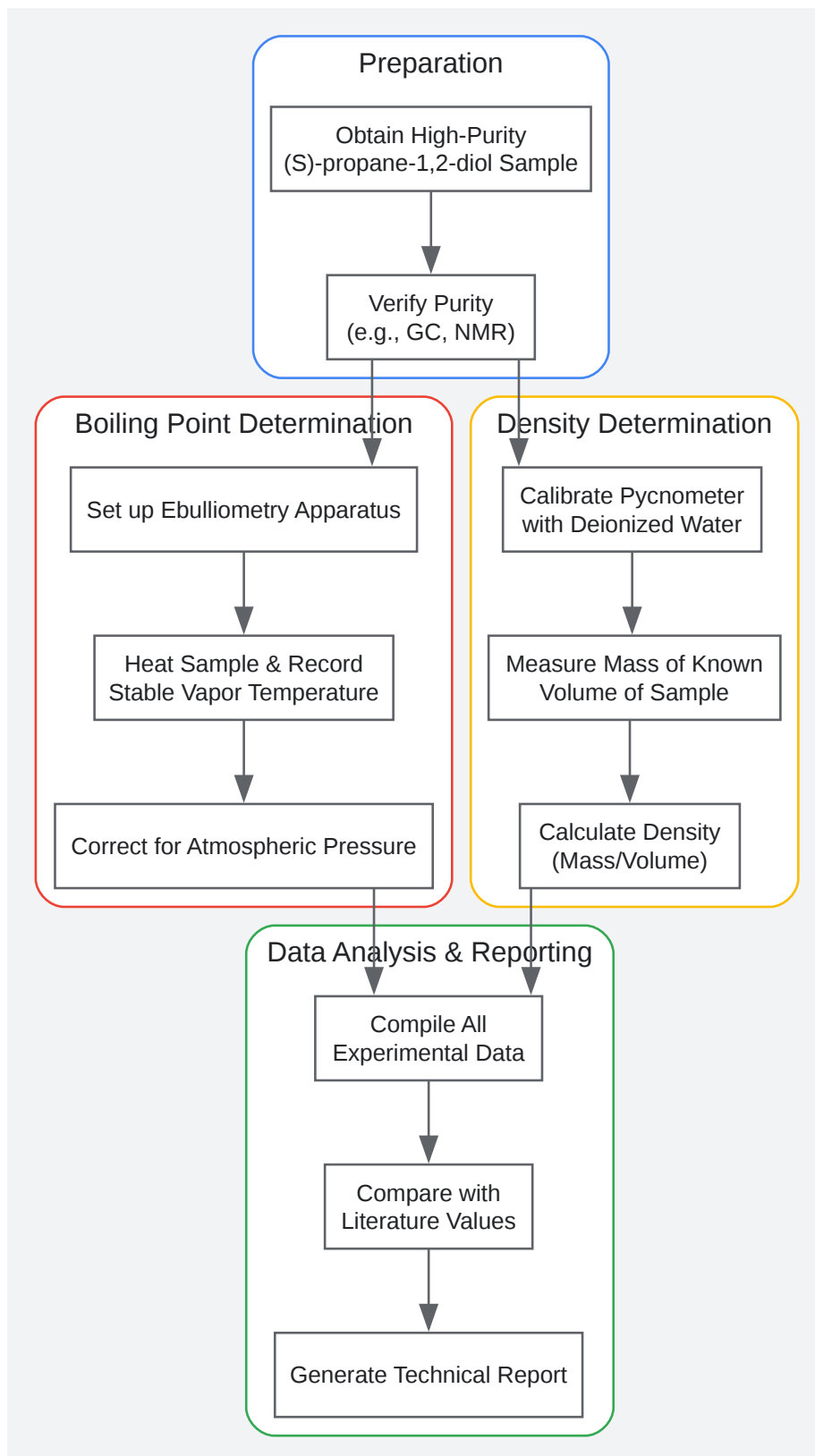
- Constant temperature water bath
- Thermometer

Procedure:

- Clean and thoroughly dry the pycnometer.
- Determine and record the mass of the empty, dry pycnometer using an analytical balance.
- Fill the pycnometer with distilled water and place it in a constant temperature water bath (e.g., 20.0 °C or 25.0 °C) until the water reaches thermal equilibrium.
- Carefully adjust the volume of the water to the pycnometer's calibration mark, ensuring there are no air bubbles.
- Remove the pycnometer from the water bath, dry the outside completely, and record its mass.
- Empty and dry the pycnometer again.
- Fill the pycnometer with **(S)-propane-1,2-diol** and repeat steps 3-5.
- Calculation:
 - $\text{Mass of water} = (\text{Mass of pycnometer} + \text{water}) - (\text{Mass of empty pycnometer})$
 - $\text{Volume of pycnometer} = \text{Mass of water} / \text{Density of water at the specific temperature (known value)}$
 - $\text{Mass of (S)-propane-1,2-diol} = (\text{Mass of pycnometer} + \text{(S)-propane-1,2-diol}) - (\text{Mass of empty pycnometer})$
 - $\text{Density of (S)-propane-1,2-diol} = \text{Mass of (S)-propane-1,2-diol} / \text{Volume of pycnometer}$

Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the experimental determination of the physical properties of a liquid chemical like **(S)-propane-1,2-diol**.



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Caption: Workflow for Physical Property Characterization.

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